

Application Notes and Protocols for the Quantification of 1-Methylpyrrolidine

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Compound of Interest

Compound Name: 1-Methylpyrrolidine

Cat. No.: B122478

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Introduction

1-Methylpyrrolidine (NMP), a cyclic tertiary amine, is a critical raw material and potential impurity in the synthesis of various pharmaceutical compounds, including the broad-spectrum antibiotic cefepime.[1] Its monitoring and quantification are essential for ensuring the quality, safety, and efficacy of final drug products.[1] This document provides detailed application notes and protocols for the quantitative analysis of **1-Methylpyrrolidine** using various analytical techniques.

Analytical Methods Overview

Several analytical techniques can be employed for the quantification of **1-Methylpyrrolidine**. The choice of method often depends on the sample matrix, required sensitivity, and available instrumentation. This document covers the following methods:

- Gas Chromatography (GC) with Flame Ionization Detection (FID), Nitrogen-Phosphorus Detection (NPD), and Mass Spectrometry (MS).
- High-Performance Liquid Chromatography (HPLC) with UV and Mass Spectrometric detection.
- Ion Chromatography (IC) with Conductivity Detection.

- Capillary Electrophoresis (CE) with UV Detection.

Quantitative Data Summary

The following table summarizes the quantitative performance data for various analytical methods used for the quantification of **1-Methylpyrrolidine**.

Analytical Technique	Method Highlights	Linearity Range	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Reference
GC-FID	Dispersive liquid-liquid microextraction	0.02 - 850 mg/L	6.4 µg/L (in solution)	21.2 µg/L (in solution)	-	[1]
GC-FID	0.2 µg/g (in cefepime powder) 0.6 µg/g (in cefepime powder)					
GC-FID	Direct injection	-	1 ppm (in water)	-	-	
GC-NPD	Headspace solid-phase microextraction (for N-methyl-2-pyrrolidone)	1.0 - 1000 µg/L	0.081 µg/L	-	94.15%	[2]
GC-MS	Thermal Desorption (for N-methyl-2-pyrrolidone)	-	-	-	98.8 - 106.6%	[3]
Ion Chromatography	Cation-exchange with non-suppressed conductivity detection	-	0.03 µg/mL	0.10 µg/mL	-	

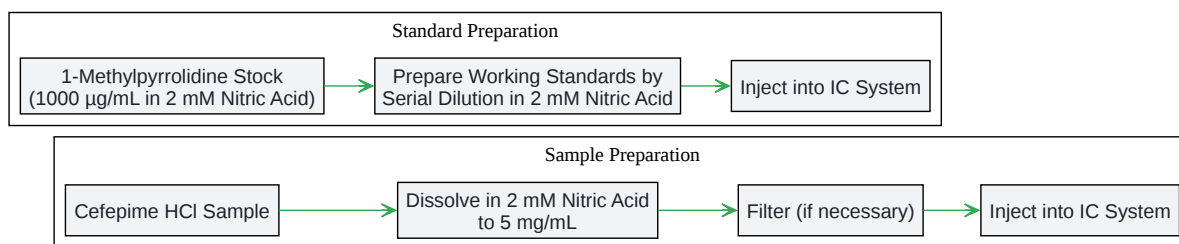
Capillary	Indirect UV	-	-	-	-
Electrophoresis	photometry	-	-	-	-

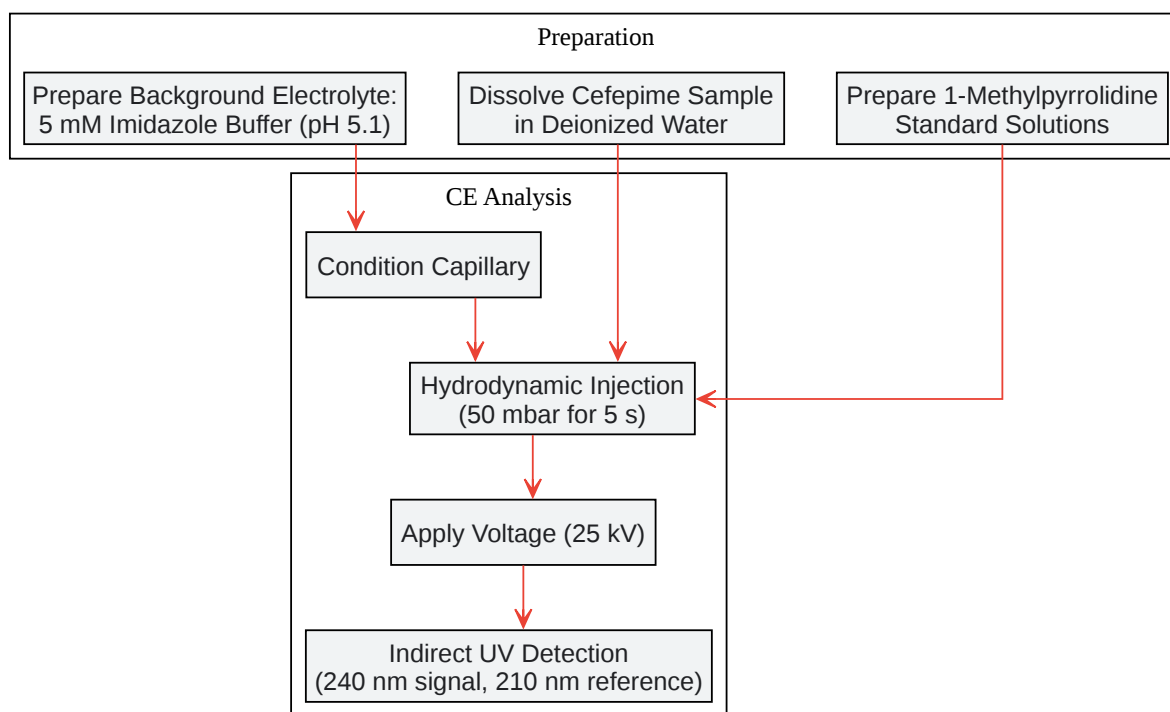
Experimental Protocols

Gas Chromatography - Flame Ionization Detection (GC-FID) with Dispersive Liquid-Liquid Microextraction

This method is suitable for the determination of **1-Methylpyrrolidine** in pharmaceutical preparations like cefepime.

a. Sample Preparation Workflow





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